

Technical Support Center: 4-Methyl-2-hexyne

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Compound of Interest

Compound Name: 4-Methyl-2-hexyne

Cat. No.: B3367952

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Disclaimer: The following information is provided as a general guide. A specific Safety Data Sheet (SDS) for **4-Methyl-2-hexyne** (CAS No. 20198-49-6) is not readily available. Therefore, this guidance is based on the general chemical properties of internal alkynes and safety information for structurally similar compounds. Researchers should always conduct a thorough risk assessment before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What is **4-Methyl-2-hexyne** and what are its basic properties?

4-Methyl-2-hexyne is an internal alkyne with the chemical formula C_7H_{12} and a molecular weight of 96.17 g/mol .^{[1][2]} It is a colorless liquid. As an internal alkyne, it is expected to be more stable than its terminal alkyne isomers.

Q2: What are the primary hazards associated with **4-Methyl-2-hexyne**?

While specific hazard data is unavailable for **4-Methyl-2-hexyne**, based on similar internal alkynes, it should be treated as a flammable liquid.^[3] It is crucial to keep it away from heat, sparks, open flames, and other ignition sources. Vapors may form explosive mixtures with air.

Q3: What are the recommended storage conditions for **4-Methyl-2-hexyne**?

4-Methyl-2-hexyne should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[3] It should be stored away from oxidizing agents. While specific temperature requirements are not available, refrigeration is a common practice for storing volatile organic compounds to minimize evaporation and degradation.

Q4: Can **4-Methyl-2-hexyne** undergo polymerization?

Hazardous polymerization is not expected to occur under normal storage and handling conditions.

Q5: What should I do in case of a spill?

In case of a spill, immediately eliminate all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal. Ensure adequate ventilation. Avoid breathing vapors and direct contact with skin and eyes.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction products or impurities in sample	- Decomposition due to improper storage. - Contamination.	- Verify Storage Conditions: Ensure the compound has been stored in a tightly sealed container, in a cool, dark, and dry place, preferably under an inert atmosphere (e.g., argon or nitrogen). - Check for Contaminants: Analyze the sample using techniques like GC-MS or NMR to identify any impurities. - Purification: If necessary, purify the compound using an appropriate method such as distillation.
Sample appears discolored or has a strong odor	- Oxidation or decomposition.	- Handle with Caution: Discoloration may indicate the presence of impurities or degradation products. - Inert Atmosphere: If not already done, blanket the sample with an inert gas. - Consider Purity Analysis: Assess the purity of the material before use.

Inconsistent experimental results	- Variable purity of the alkyne. - Gradual decomposition over time.	- Use a Fresh Sample: Whenever possible, use a freshly opened or recently purified sample for critical experiments. - Monitor Purity: Periodically check the purity of stored 4-Methyl-2-hexyne, especially for long-term storage. - Standardize Procedures: Ensure consistent experimental conditions.
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Stability and Storage Data Summary

The following table summarizes key stability and storage parameters for **4-Methyl-2-hexyne**, based on available data for the compound and structurally similar alkynes.

Parameter	Value	Source/Analogy
CAS Number	20198-49-6	[1][2][4][5]
Molecular Formula	C ₇ H ₁₂	[1][2]
Molecular Weight	96.17 g/mol	[1][2]
Physical State	Liquid	[6]
Boiling Point	~97.1 - 100 °C	[1][6]
Melting Point	~ -108 °C	[6]
Storage Temperature	Cool, dry place	General recommendation for flammable liquids[3]
Incompatible Materials	Strong oxidizing agents	Analogy from similar compounds[3]
Stability	Stable under normal conditions	Analogy from similar compounds[3][7]

Experimental Protocols

Protocol 1: General Handling of **4-Methyl-2-hexyne**

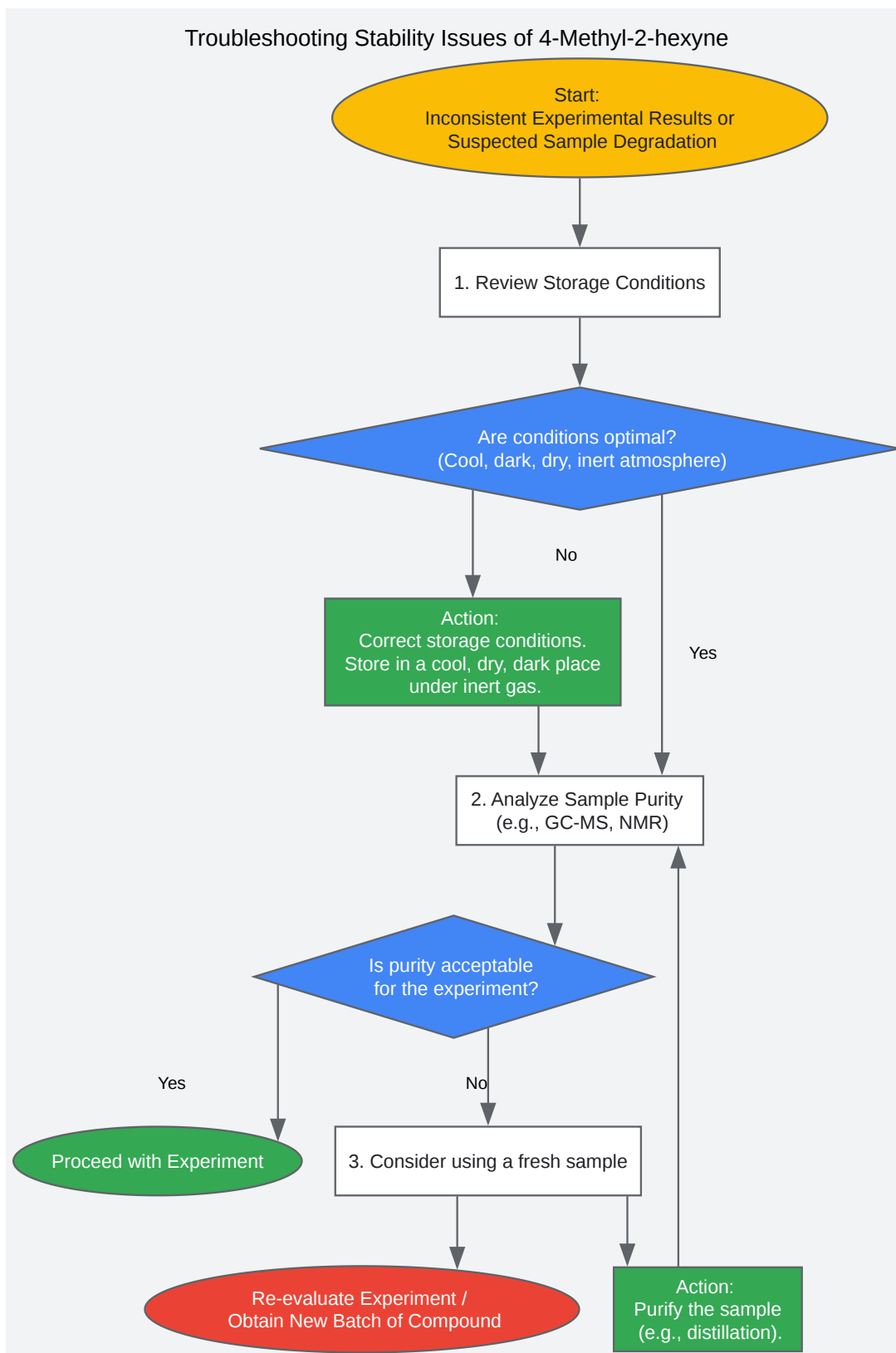
- **Work Area:** Conduct all handling of **4-Methyl-2-hexyne** in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- **Inert Atmosphere:** For transfers and reactions, especially those sensitive to air or moisture, use an inert atmosphere (e.g., nitrogen or argon).
- **Dispensing:** Use a calibrated pipette or syringe for accurate and safe dispensing of the liquid.
- **Grounding:** To prevent static discharge, ensure all containers and equipment are properly grounded, especially when transferring large quantities.^[3]
- **Waste Disposal:** Dispose of waste **4-Methyl-2-hexyne** and contaminated materials in accordance with local, state, and federal regulations.

Protocol 2: Assessment of Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of **4-Methyl-2-hexyne** in a suitable volatile solvent (e.g., dichloromethane or hexane).
- **GC Conditions:**
 - **Column:** Use a non-polar capillary column (e.g., DB-1 or equivalent).
 - **Injector Temperature:** Set to a temperature appropriate for the solvent and analyte (e.g., 250 °C).
 - **Oven Program:** Start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 200 °C) at a controlled rate (e.g., 10 °C/min).
 - **Carrier Gas:** Use high-purity helium at a constant flow rate.
- **MS Conditions:**

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan a mass range appropriate for the analyte and potential impurities (e.g., m/z 35-200).
- Data Analysis: Analyze the resulting chromatogram to determine the retention time of **4-Methyl-2-hexyne** and identify any impurity peaks. Compare the mass spectrum of the main peak with a reference spectrum to confirm its identity.

Visualizations



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Caption: Troubleshooting workflow for stability issues with **4-Methyl-2-hexyne**.

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